

The Isopeptide Fingerprint of Fibrosis: A Technical Guide to γ -Glutamyl-lysine Accumulation

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Compound of Interest

Compound Name: *gamma-Glutamyl-lysine*

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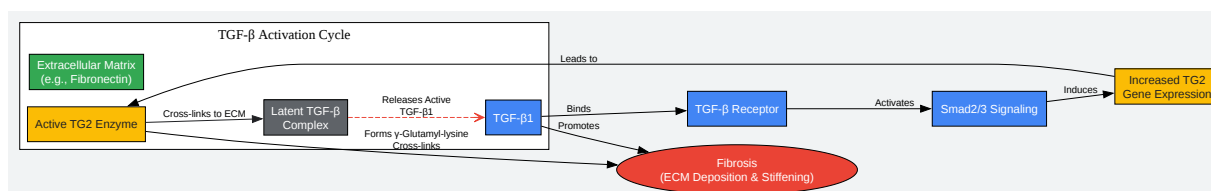
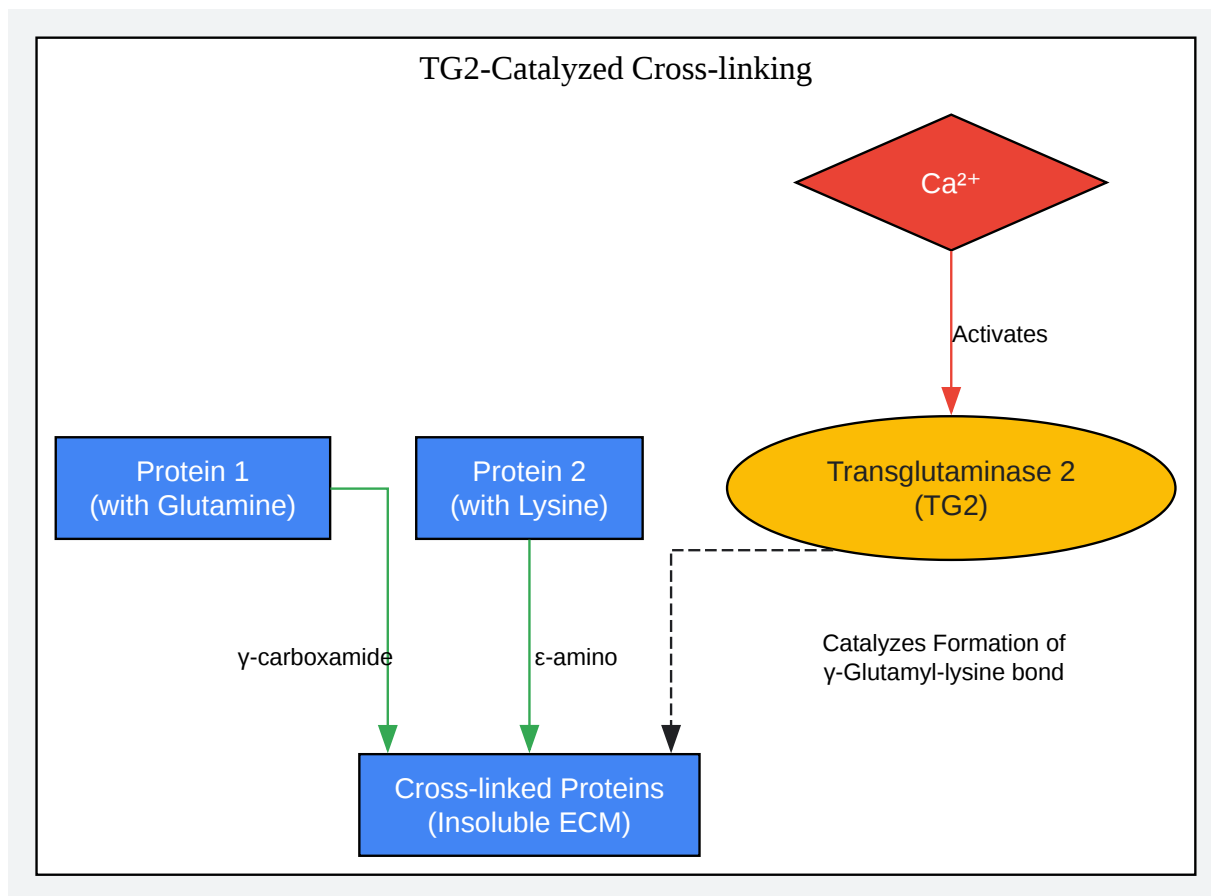
Abstract

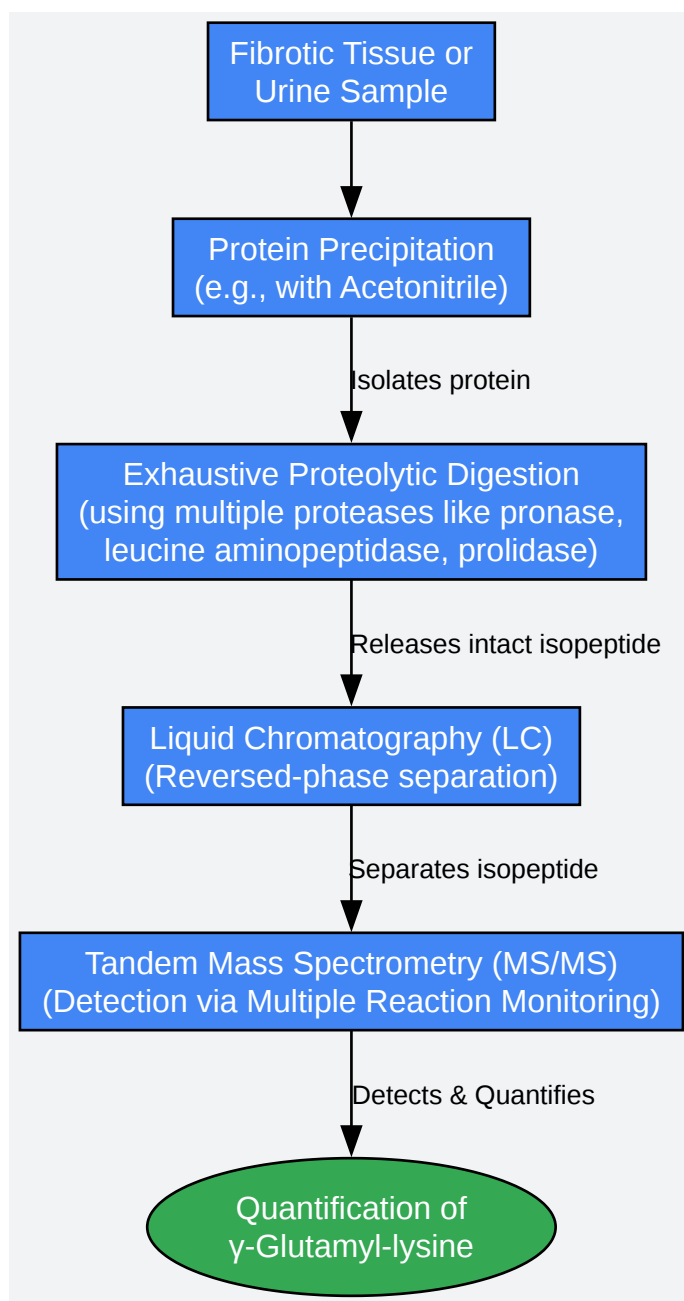
Fibrosis, a pathological process characterized by the excessive accumulation of extracellular matrix (ECM), leads to tissue stiffening, organ dysfunction, and ultimately failure. A key, yet often overlooked, post-translational modification central to the irreversibility of fibrosis is the formation of ϵ -(γ -glutamyl)lysine isopeptide bonds. This covalent cross-link, catalyzed primarily by Transglutaminase 2 (TG2), renders the ECM exceptionally stable and resistant to proteolytic degradation. Understanding the accumulation of γ -glutamyl-lysine cross-links in fibrotic tissues is paramount for developing novel diagnostics and targeted anti-fibrotic therapies. This technical guide provides an in-depth overview of the core mechanisms, signaling pathways, and critical experimental protocols for studying γ -glutamyl-lysine in the context of fibrosis.

The Central Role of Transglutaminase 2 (TG2) and γ -Glutamyl-lysine Cross-linking

Transglutaminases (TGs) are a family of enzymes that catalyze the formation of isopeptide bonds between the γ -carboxamide group of a glutamine residue and the ϵ -amino group of a lysine residue, creating a γ -glutamyl-lysine link.^[1] This cross-linking activity is crucial for stabilizing and stiffening protein networks.^[1]

In the context of fibrosis, Transglutaminase 2 (TG2) is the most widely investigated member of this family.[1][2] Its expression and activity are upregulated in various fibrotic conditions affecting the kidney, lung, liver, and heart.[1][3] The resulting γ -glutamyl-lysine cross-links make ECM components, such as collagens, insoluble and resistant to cleavage, thereby exacerbating scarring and fibrosis.[3][4] This process contributes directly to the increased tissue stiffness and altered mechanical properties characteristic of fibrotic organs.[5]





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References

- 1. journals.physiology.org [journals.physiology.org]
- 2. journals.physiology.org [journals.physiology.org]
- 3. Role of Transglutaminase 2 in Cell Death, Survival, and Fibrosis - PMC [pmc.ncbi.nlm.nih.gov]
- 4. mdpi.com [mdpi.com]
- 5. ats-journals.org [ats-journals.org]
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